

physical and chemical properties of 2-Amino-5-nitrobenzonitrile

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Compound of Interest

Compound Name: 2-Amino-5-nitrobenzonitrile

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An In-depth Technical Guide to **2-Amino-5-nitrobenzonitrile**

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Abstract

This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **2-Amino-5-nitrobenzonitrile** (CAS No: 17420-30-3). It is intended for researchers, scientists, and professionals in drug development and fine chemical manufacturing. This document consolidates key quantitative data into structured tables, outlines detailed experimental protocols for its synthesis and analysis, and visualizes relevant workflows. **2-Amino-5-nitrobenzonitrile** is a versatile chemical intermediate, primarily utilized in the synthesis of dyestuffs and as a building block for pharmaceutical compounds.^[1] Its molecular structure, featuring amino, nitro, and nitrile functional groups, imparts a versatile reactivity profile that is crucial for the development of novel materials and active pharmaceutical ingredients.^{[1][2]}

Core Chemical and Physical Properties

2-Amino-5-nitrobenzonitrile is a yellow to brownish crystalline powder at room temperature.^{[3][4][5][6]} The presence of both electron-donating (amino) and electron-withdrawing (nitro, nitrile) groups governs its chemical behavior and solubility.^{[2][4]}

Structural and General Data

Property	Value	Citation(s)
IUPAC Name	2-amino-5-nitrobenzonitrile	[6][7]
Synonyms	2-Cyano-4-nitroaniline, 5-Nitroanthranilonitrile	[3][7][8][9]
CAS Number	17420-30-3	[3][5][8][9]
Molecular Formula	C ₇ H ₅ N ₃ O ₂	[3][6][7][10]
Molecular Weight	163.13 g/mol	[5][7][8][11]
Appearance	Yellow to brownish powder/crystal	[3][4][5][9]
InChI Key	MGCGMYPNXAFGFA-UHFFFAOYSA-N	[3][8][11]
SMILES	<chem>Nc1ccc(cc1C#N)--INVALID-LINK--=O</chem>	[3][6][8]

Physicochemical Properties

Property	Value	Citation(s)
Melting Point	200-214 °C	[3][6][8][9]
Density	1.3902 g/cm ³	[4]
pKa	-1.97 ± 0.10 (Predicted)	[3]
Solubility	Readily Soluble: Acetone, Chloroform, Benzene Slightly Soluble: DMSO Sparingly Soluble: Water, Ethanol Insoluble: Hexane	[3][4][12]

Synthesis and Reactivity

2-Amino-5-nitrobenzonitrile is a key intermediate in the synthesis of various organic molecules, including azo dyes.^[3] Its reactivity is defined by the interplay between its three functional groups.

Synthesis Protocols

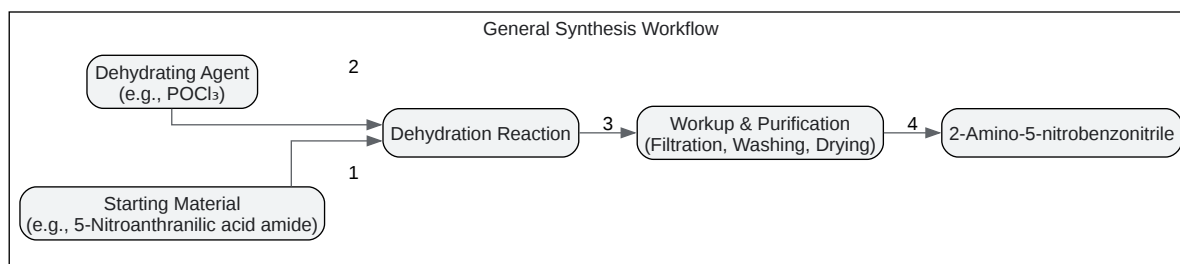
Several synthetic routes for **2-Amino-5-nitrobenzonitrile** have been established.

Method 1: Dehydration of 5-nitroanthranilic acid amide This method involves the reaction of 5-nitroanthranilic acid amide with a dehydrating agent like phosphorus oxychloride.

- **Materials:** 5-nitroanthranilic acid amide, phosphorus oxychloride, soda.
- **Procedure:** Add 1080 parts of phosphorus oxychloride to a mixture of 360 parts of 5-nitroanthranilic acid amide and 36 parts of soda. Stir the mixture for 30 minutes at 70-85 °C. After cooling, the precipitate is filtered, washed until neutral with methylene chloride and then water, and subsequently dried. This process yields **2-Amino-5-nitrobenzonitrile**.^[13]

Method 2: From 2-chloro-5-nitrobenzonitrile This compound can be synthesized via the reaction of 2-chloro-5-nitrobenzonitrile with ammonia.^[3]

Method 3: From 6-nitroisatoic anhydride A newer synthetic route starts from 6-nitroisatoic anhydride, which is converted to the target compound through reaction with ammonia, subsequent treatment with phosgene, and final hydrolysis.^[3]



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Caption: A generalized workflow for the synthesis of **2-Amino-5-nitrobenzonitrile**.

Analytical Characterization

Accurate analytical methods are essential for confirming the identity, purity, and quality of **2-Amino-5-nitrobenzonitrile**. The protocols below are generalized based on methods used for structurally similar compounds and can be adapted.

Gas Chromatography-Mass Spectrometry (GC-MS)

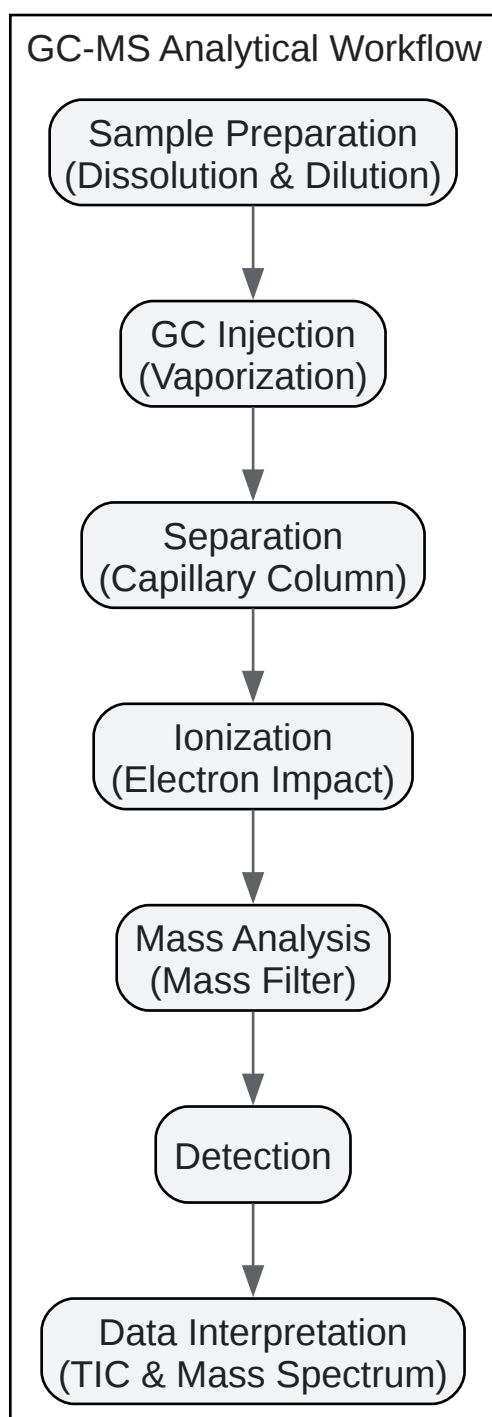
GC-MS is used for separating and identifying volatile compounds.

- Sample Preparation: Dissolve 1-5 mg of the compound in 1 mL of a suitable solvent (e.g., methanol, acetonitrile, or ethyl acetate). Perform serial dilutions to achieve a final concentration of 1-10 µg/mL.[\[14\]](#)
- Instrumentation (Example):
 - Column: HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent non-polar capillary column.[\[14\]](#)
 - Inlet Temperature: 250°C.[\[14\]](#)
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min.[\[14\]](#)
 - Oven Program: Initial temperature 100°C (hold 2 min), ramp at 15°C/min to 280°C (hold 5 min).[\[14\]](#)
 - Ionization Mode: Electron Ionization (EI) at 70 eV.[\[14\]](#)
 - Mass Range: m/z 50-300.[\[14\]](#)
- Data Analysis: The total ion chromatogram (TIC) is acquired to determine the retention time. The resulting mass spectrum, showing a parent ion and characteristic fragment ions (e.g., m/z 133, 117, 116, 90, 63), is used for structural confirmation.[\[14\]](#)

High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC is a primary technique for assessing purity.

- Sample Preparation: Accurately weigh ~10 mg of the sample and dissolve it in a suitable solvent like acetonitrile to a final concentration of 1 mg/mL. Filter the solution through a 0.45 µm syringe filter before injection.[\[15\]](#)
- Instrumentation (Example):
 - Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).[\[15\]](#)
 - Mobile Phase: A gradient of acetonitrile and water, often with 0.1% formic acid to improve peak shape.[\[15\]](#)[\[16\]](#)
 - Flow Rate: 1.0 mL/min.[\[15\]](#)
 - Detection: UV at 254 nm or the wavelength of maximum absorbance.[\[15\]](#)



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Caption: A typical workflow for the analysis of **2-Amino-5-nitrobenzonitrile** by GC-MS.

Biological Activity and Applications

While primarily used as a chemical intermediate, recent studies have begun to explore the biological activities of **2-Amino-5-nitrobenzonitrile**.

Anticancer Potential

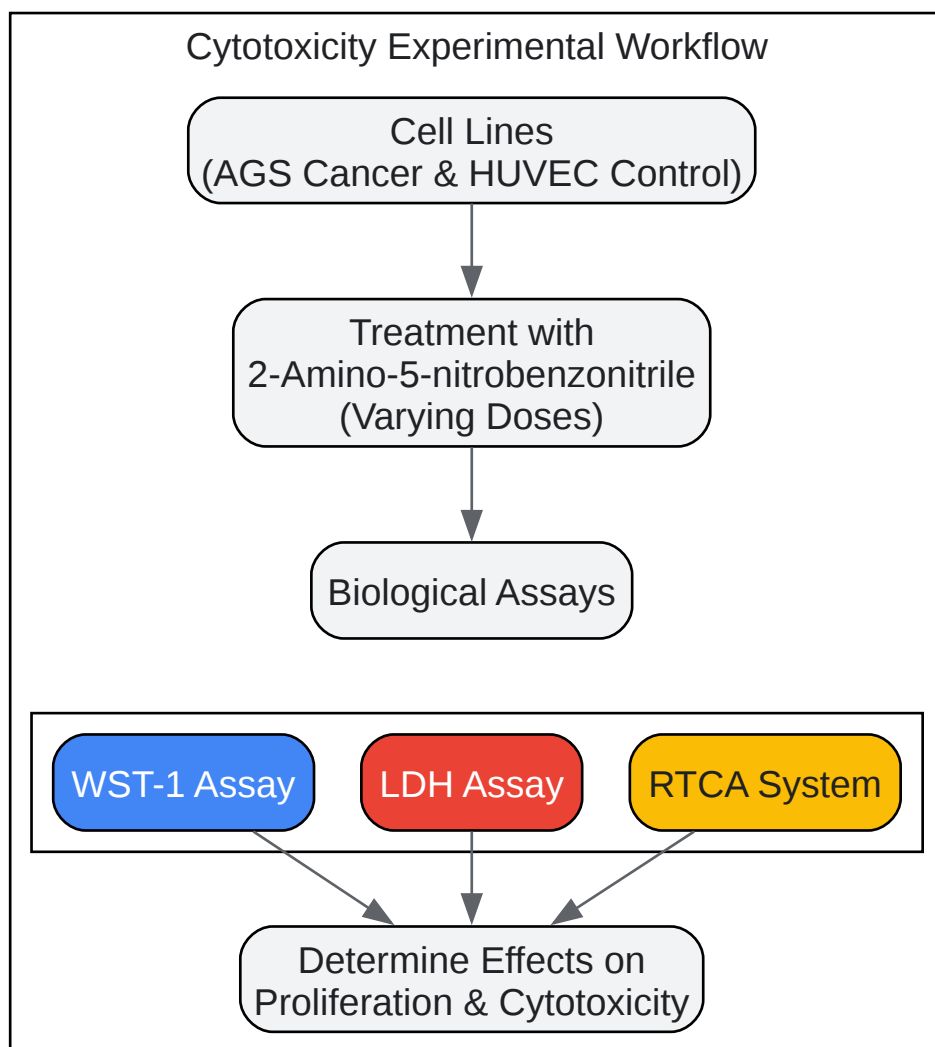
A study investigated the cytotoxic and proliferative effects of **2-Amino-5-nitrobenzonitrile** on the AGS human gastric adenocarcinoma cell line and healthy HUVEC (Human Umbilical Vein Endothelial Cells).^[17]

- Findings: High doses of the compound (50 µg/mL, 100 µg/mL, and 200 µg/mL) demonstrated cytotoxic and antiproliferative properties against the AGS cancer cells. In contrast, the compound did not show toxic effects on the healthy HUVEC cell line.^[17]
- Implication: These results suggest that **2-Amino-5-nitrobenzonitrile** may have anticancer potential and warrants further investigation for cancer treatment.^[17]

Experimental Protocol: Cytotoxicity Assessment

The study utilized several assays to evaluate the compound's biological effects.

- Cell Lines: AGS (cancer cell line) and HUVEC (healthy control cell line).^[17]
- Compound Dosing: Cells were treated with various concentrations of **2-Amino-5-nitrobenzonitrile** (e.g., 12.5, 25, 50, 100, 200 µg/mL).^[17]
- Assays:
 - RTCA (Real-Time Cell Analyzer): Used to evaluate cell viability in real-time.^[17]
 - LDH (Lactate Dehydrogenase) Assay: Used to measure cytotoxicity by quantifying membrane damage.^[17]
 - WST-1 (Water Soluble Tetrazolium Salts) Assay: Used to assess cell proliferation.^[17]



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